

# cis-epoxysuccinate CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *cis-Epoxysuccinate*

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An In-Depth Technical Guide to **cis-Epoxysuccinate**: Properties, Synthesis, and Biological Applications

## Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development. It delves into the core chemical properties, synthesis, and multifaceted biological activities of **cis-epoxysuccinate**, providing not just data, but the causal insights behind its application in experimental settings.

## Core Chemical Identity and Physicochemical Properties

**cis-Epoxysuccinate**, also known by its IUPAC name (2R,3S)-oxirane-2,3-dicarboxylic acid, is a dicarboxylic acid containing a strained epoxide ring.<sup>[1][2]</sup> This structural feature is central to its chemical reactivity and diverse biological functions. It acts as a mechanism-based enzyme inhibitor, a receptor agonist, and a valuable chiral precursor.<sup>[1][3][4]</sup>

The fundamental properties of **cis-epoxysuccinate** are summarized below for quick reference.

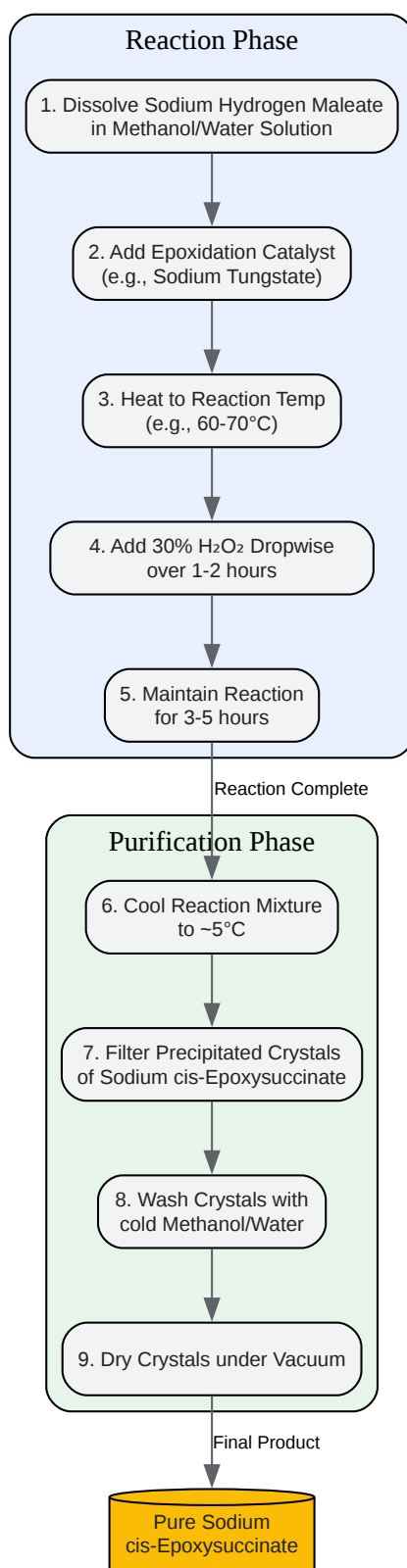
Identifier	Value	Source
CAS Number	16533-72-5	[1][2][5][6]
Molecular Formula	C <sub>4</sub> H <sub>4</sub> O <sub>5</sub>	[1][2][3][6]
Molecular Weight	132.07 g/mol	[1][3][6]
IUPAC Name	(2R,3S)-oxirane-2,3-dicarboxylic acid	[1][2]
Synonyms	Epoxymaleic acid, cis-2,3-Oxiranedicarboxylic acid	[6]
Melting Point	148-149 °C	[5]
Boiling Point	467.5 ± 45.0 °C at 760 mmHg	[5]

## Synthesis of cis-Epoxy succinate

The primary route for synthesizing **cis-epoxy succinate** involves the epoxidation of maleic acid or its salts using hydrogen peroxide.[7] This reaction is typically performed in the presence of a catalyst, such as a tungstate or molybdate compound, to facilitate the transfer of an oxygen atom to the double bond of the maleate molecule.[7][8] The use of a water-soluble alcohol in the reaction medium has been shown to improve yield and purity by suppressing the hydrolysis of the epoxide product into DL-tartrate.[9]

## Workflow for Laboratory-Scale Synthesis

The following diagram illustrates a typical workflow for the synthesis and purification of sodium **cis-epoxy succinate**, based on established patent literature.



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Caption: Synthesis and purification workflow for Sodium **cis-Epoxy succinate**.

## Experimental Protocol: Synthesis of Sodium **cis-Epoxy succinate**

This protocol is a generalized representation derived from industrial processes for producing highly pure **cis-epoxy succinates**.<sup>[9]</sup>

- **Preparation:** In a temperature-controlled reaction vessel, dissolve sodium hydrogen maleate in an aqueous solution containing 30-90% (v/v) of a water-soluble alcohol (e.g., methanol).<sup>[9]</sup>
- **Catalyst Addition:** Add an epoxidation catalyst, such as sodium tungstate, to the solution.
- **Reaction Initiation:** Heat the mixture to the target reaction temperature (e.g., 60-70°C). Once stable, begin the dropwise addition of 30% hydrogen peroxide. The rate of addition should be controlled to manage the exothermic reaction.<sup>[8]</sup>
- **Reaction Period:** After the complete addition of hydrogen peroxide, maintain the reaction at temperature for 3-5 hours to ensure complete conversion of the maleate.<sup>[9]</sup>
- **Crystallization:** Cool the reaction solution to approximately 5°C to precipitate the sodium **cis-epoxy succinate** product.<sup>[8]</sup>
- **Isolation:** Separate the precipitated crystals via filtration.
- **Purification:** Wash the isolated crystals with a cold aqueous alcohol solution to remove unreacted starting materials and by-products.
- **Drying:** Dry the final product under vacuum to yield highly pure sodium **cis-epoxy succinate** crystals.

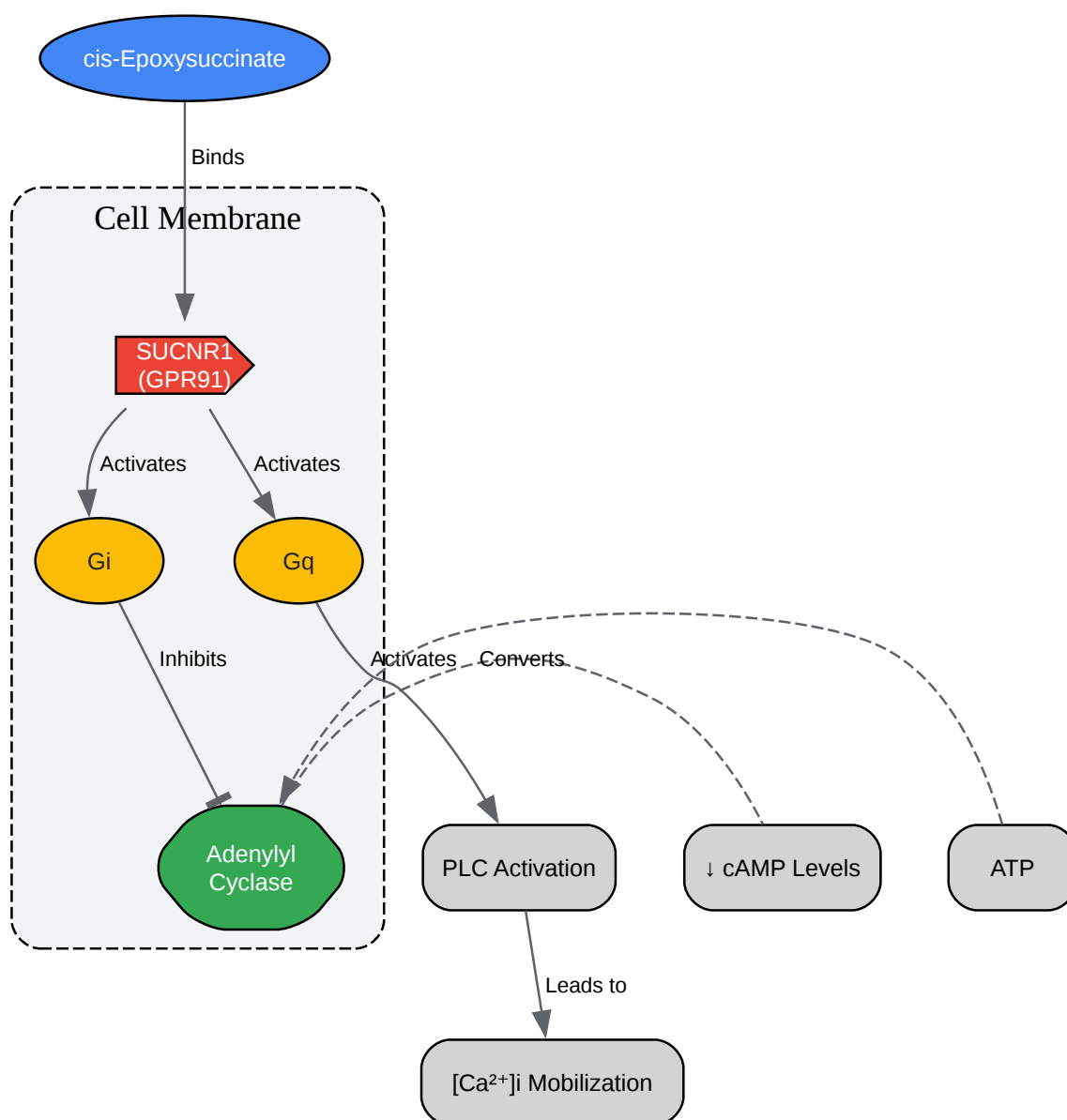
## Multifaceted Biological Activity and Mechanisms of Action

**cis-Epoxy succinate** exhibits at least three distinct and significant biological activities, making it a versatile tool for biochemical and pharmacological research.

## Potent Agonism of the Succinate Receptor (SUCNR1/GPR91)

**cis-Epoxy succinate** is a potent agonist of the Succinate Receptor 1 (SUCNR1), a G-protein coupled receptor.[3][10][11] Its potency is reported to be 10-20 times greater than that of the endogenous ligand, succinate.[12] Activation of SUCNR1 by **cis-epoxy succinate** initiates a signaling cascade that has significant physiological effects, particularly in the cardiovascular system.[5][13]

The binding of **cis-epoxy succinate** to SUCNR1 leads to the activation of both Gq and Gi signaling pathways.[3][5] This dual activation results in the mobilization of intracellular calcium ( $[Ca^{2+}]_i$ ) and the inhibition of adenylyl cyclase, which in turn decreases intracellular cyclic AMP (cAMP) levels.[3][5][11]



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Caption: SUCNR1 signaling pathway activated by **cis-Epoxy succinate**.

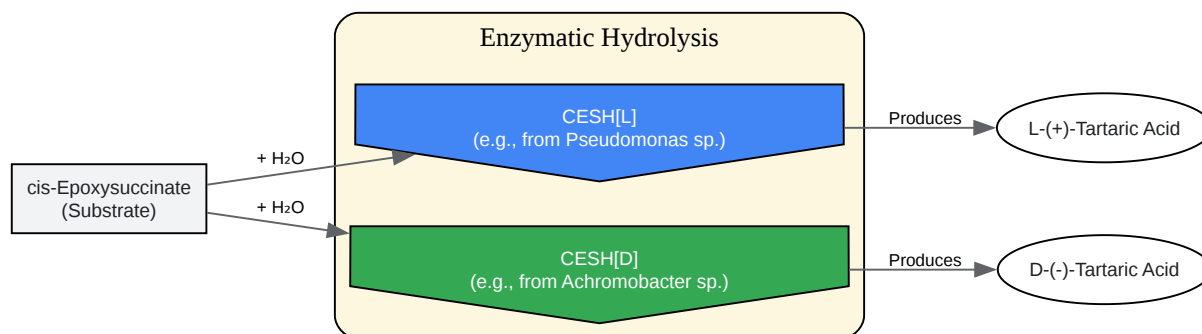
In Vitro Activity	EC <sub>50</sub> Value	Cell Line	Source
cAMP Level Inhibition	2.7 $\mu$ M	HEK293	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[12]</a>
[Ca <sup>2+</sup> ] <sub>i</sub> Mobilization	191 $\mu$ M	HEK293	<a href="#">[3]</a> <a href="#">[5]</a>
Gq Pathway Induction	42 $\mu$ M	HEK293	<a href="#">[3]</a> <a href="#">[5]</a>
$\beta$ -Arrestin 3 Recruitment	74 $\mu$ M	HEK293	<a href="#">[3]</a> <a href="#">[5]</a>

## Mechanism-Based Inhibition of Aspartic Proteases

cis-Epoxy succinic acid serves as a covalent, irreversible inhibitor of certain aspartic proteases like pepsin and cathepsin D.[\[1\]](#) The strained epoxide ring is susceptible to nucleophilic attack by one of the catalytic aspartate residues in the enzyme's active site. This reaction forms a stable ester adduct, permanently inactivating the enzyme.[\[1\]](#) This specific mechanism makes it an invaluable tool for probing the active site structure and catalytic mechanisms of these enzymes.[\[1\]](#)

## Substrate for cis-Epoxy succinate Hydrolase (CESH)

In the field of biocatalysis, **cis-epoxy succinate** is the key substrate for **cis-epoxy succinate** hydrolases (CESHs). These unique enzymes catalyze the asymmetric hydrolysis of the epoxide ring to produce enantiomerically pure L-(+)- or D-(-)-tartaric acid.[\[1\]](#)[\[4\]](#) The high stereospecificity of CESH enzymes, often yielding a product with nearly 100% enantiomeric excess, is critical for the industrial production of these valuable chiral building blocks.[\[4\]](#)



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Caption: Asymmetric hydrolysis of **cis-Epoxy succinate** by CESH enzymes.

## Standardized Research Protocols

### Protocol 4.1: In Vitro cAMP Inhibition Assay

This protocol describes a method to quantify the effect of **cis-epoxy succinate** on intracellular cAMP levels in SUCNR1-expressing cells.

- **Cell Culture:** Culture HEK293 cells stably expressing the human SUCNR1 receptor in an appropriate medium until they reach 80-90% confluency.
- **Cell Plating:** Seed the cells into a 96-well plate at a suitable density and allow them to adhere overnight.
- **Compound Preparation:** Prepare a stock solution of cis-epoxy succinic acid in a suitable solvent (e.g., DMSO). Create a serial dilution series to achieve final assay concentrations ranging from 0.1  $\mu$ M to 100  $\mu$ M.[\[5\]](#)
- **Assay Procedure:** a. Remove the culture medium and wash the cells with a buffered saline solution. b. Add a cAMP-stimulating agent (e.g., forskolin) to all wells except the negative control. c. Immediately add the different concentrations of **cis-epoxy succinate** to the appropriate wells. d. Incubate for a defined period (e.g., 10-15 minutes) at 37°C.[\[5\]](#)



- Detection: Lyse the cells and measure the intracellular cAMP concentration using a commercially available cAMP assay kit (e.g., HTRF, ELISA).
- Data Analysis: Plot the cAMP concentration against the log of the **cis-epoxysuccinate** concentration and fit the data to a four-parameter logistic equation to determine the EC<sub>50</sub> value.

## Protocol 4.2: In Vivo Blood Pressure Measurement in a Rodent Model

This protocol outlines the procedure to assess the hypertensive effects of **cis-epoxysuccinate** in rats.[\[5\]](#)[\[12\]](#)

- Animal Model: Use male Wistar rats or a similar appropriate strain.[\[5\]](#)
- Acclimatization: Allow animals to acclimate to the laboratory environment for at least one week.
- Surgical Preparation: Anesthetize the rats and surgically implant a catheter into the carotid artery or femoral artery for direct blood pressure monitoring. Allow for a recovery period as dictated by institutional guidelines.
- Compound Administration: Prepare a sterile solution of **cis-epoxysuccinate** for intravenous injection. A typical dose is 1 mg/kg.[\[5\]](#)[\[12\]](#)
- Measurement: a. Record a stable baseline blood pressure for at least 30 minutes before injection. b. Administer the **cis-epoxysuccinate** solution as a single bolus via intravenous (i.v.) injection (e.g., into the tail vein).[\[5\]](#) c. Continuously monitor and record the mean arterial pressure, systolic pressure, and diastolic pressure for at least 60 minutes post-injection.
- Data Analysis: Calculate the change in blood pressure from the baseline at various time points to determine the magnitude and duration of the hypertensive effect.

## Safety, Handling, and Storage

Ensuring laboratory safety is paramount when working with any chemical reagent.

- **Hazard Classification:** cis-Epoxy succinic acid is classified as a skin irritant (GHS Category 2) and a serious eye irritant (GHS Category 2A).<sup>[1]</sup> It may also cause respiratory irritation.<sup>[14]</sup>
- **Personal Protective Equipment (PPE):** Always wear nitrile gloves, safety goggles, and a lab coat to prevent skin and eye contact.<sup>[1]</sup>
- **Handling:** All manipulations should be conducted within a certified chemical fume hood to avoid inhalation of aerosols or dust.<sup>[1]</sup>
- **Storage:**
  - **Powder:** Store the solid compound at 4°C in a tightly sealed container, protected from light.<sup>[1]</sup>
  - **Solutions:** Stock solutions should be stored at -20°C or -80°C. For example, solutions in DMSO are stable for up to 1 month at -20°C or 6 months at -80°C when protected from light.<sup>[3]</sup>

## Conclusion

**cis-Epoxy succinate** is a remarkably versatile molecule with significant utility in both fundamental and applied sciences. Its role as a potent SUCNR1 agonist provides a valuable pharmacological tool for investigating metabolic and cardiovascular signaling. Concurrently, its function as a specific enzyme inhibitor and as a substrate for chiral synthesis highlights its importance in enzymology and industrial biocatalysis. A thorough understanding of its properties, synthesis, and biological mechanisms, as detailed in this guide, is essential for leveraging its full potential in research and development.

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- To cite this document: BenchChem. [cis-epoxy succinate CAS number and molecular formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051997#cis-epoxy succinate-cas-number-and-molecular-formula]

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